

# Personal protective equipment for handling Isoprothiolane-d4

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## Compound of Interest

Compound Name: Isoprothiolane-d4

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## Essential Safety and Handling Guide for Isoprothiolane-d4

This guide provides comprehensive safety, handling, and disposal protocols for **Isoprothiolane-d4**, a deuterium-labeled systemic fungicide.[1][2] Adherence to these procedures is critical for ensuring the safety of laboratory personnel and the integrity of research outcomes. **Isoprothiolane-d4** is primarily used as an internal standard for quantitative analysis in research settings.[2]

## Hazard Identification and Classification

Isoprothiolane is classified as harmful if swallowed (Acute toxicity - Category 4, Oral).[3][4] It is a dermal sensitizer and can cause mild irritation to the skin and eyes.[5][6] The primary target organ for toxicity is the liver in animal studies.[7][8]

## Quantitative Safety and Physical Data

The following table summarizes key quantitative data for Isoprothiolane, which should be considered representative for **Isoprothiolane-d4** in the context of safety and handling.

Property	Value	Source
Acute Oral Toxicity (Rat LD50)	300 - 2000 mg/kg bw	[5][6]
Acute Dermal Toxicity (Rat LD50)	>2000 mg/kg bw	[5][6]
Acute Inhalation Toxicity (Rat LC50)	>2.32 mg/L	[5]
Molecular Weight	294.42 g/mol	[1][9][10]
Melting Point	50 - 55.2 °C	[6][11][12]
Water Solubility	48.5 mg/L	[6]
Vapor Pressure	$4.93 \times 10^{-4}$ Pa (25 °C)	[6]

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Isoprothiolane-d4** to ensure appropriate PPE selection. The following provides a general guideline.

### 1. Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3][4]
- In cases of potential splashing, a face shield should be used in addition to goggles.[13][14]

### 2. Skin Protection:

- Gloves: Chemical-resistant, impervious gloves (e.g., nitrile rubber, neoprene) must be worn. [3][14] Inspect gloves for leaks or tears before each use and wash them before removal.[13] [15] Avoid using cotton or leather gloves.[13]
- Lab Coat/Coveralls: A flame-resistant lab coat or coveralls should be worn to protect street clothing.[3][16]

- Apron: For mixing, loading, or cleaning operations, a chemical-resistant apron is recommended to be worn over the lab coat.[\[16\]](#)
- Footwear: Closed-toe shoes are mandatory. For larger quantities or in case of spills, chemical-resistant boots should be worn with pant legs outside the boots.[\[15\]](#)[\[17\]](#)

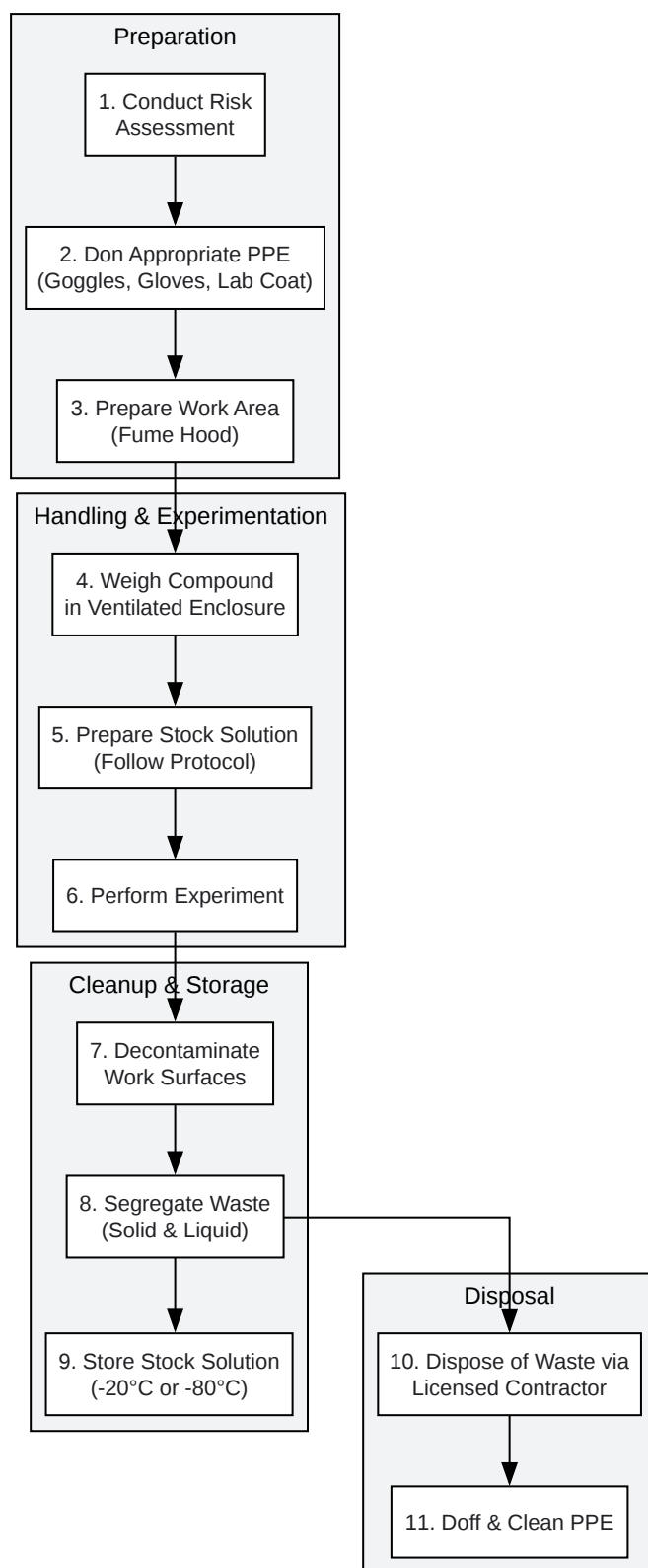
### 3. Respiratory Protection:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid breathing dust or vapors.[\[3\]](#)
- If exposure limits are exceeded or if working outside a fume hood, a NIOSH-approved respirator is required.[\[4\]](#)

## Operational and Disposal Plans

A structured approach to handling and disposal is essential for safety.

## Workflow for Safe Handling of Isoprothiolane-d4



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Caption: Workflow for the safe handling of **Isoprothiolane-d4**.

## Storage

- Store **Isoprothiolane-d4** in a tightly sealed container in a cool, dry, and dark place.[\[18\]](#)[\[19\]](#)
- Stock solutions should be stored at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#) Avoid repeated freeze-thaw cycles.[\[1\]](#)

## Disposal Plan

- **Isoprothiolane-d4** and its containers must be disposed of as hazardous waste.
- Do not discharge into drains or the environment.[\[3\]](#)
- Collect waste in suitable, closed, and clearly labeled containers.[\[3\]](#)
- Arrange for disposal through a licensed professional waste disposal service, in accordance with local, state, and federal regulations.[\[20\]](#)
- Empty containers should be triple-rinsed, with the rinsate collected as hazardous waste, before being punctured and disposed of.[\[20\]](#)

## Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **Isoprothiolane-d4**, incorporating necessary safety measures.

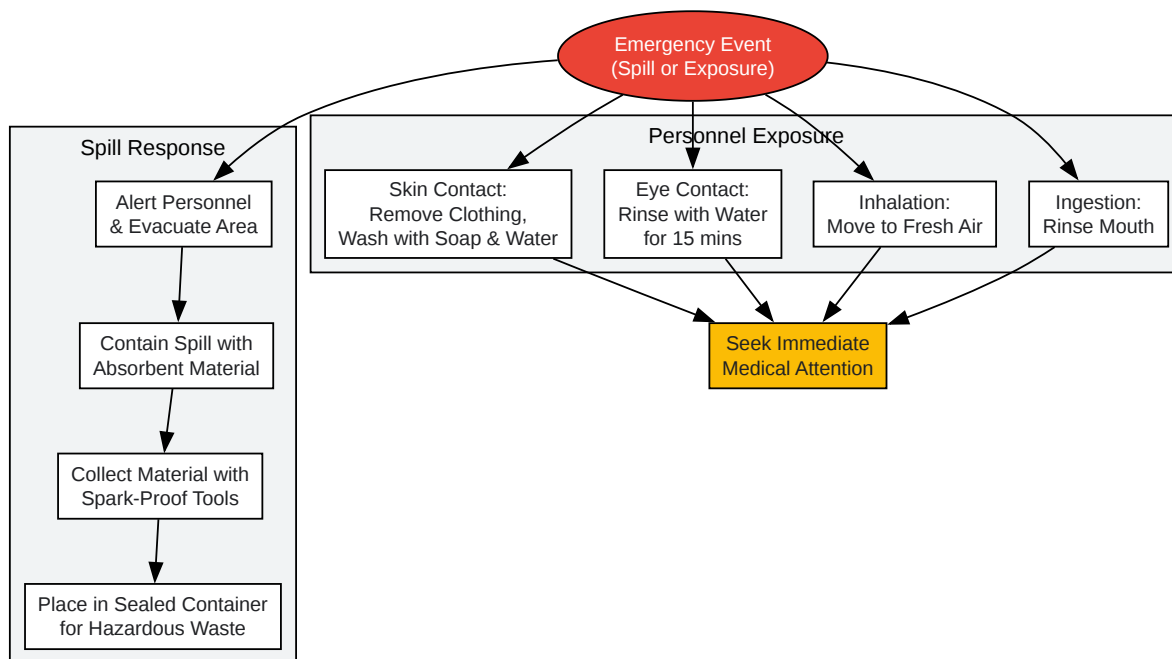
- Preparation:
  - Ensure the chemical fume hood is operational and the work area is clean and free of clutter.
  - Don all required PPE as detailed above.
- Weighing:
  - Tare a clean, compatible vial on an analytical balance inside a ventilated enclosure.

- Carefully transfer the required amount of **Isoprothiolane-d4** powder to the vial. Avoid generating dust.
- Solubilization:
  - Select an appropriate solvent based on experimental needs (e.g., DMSO, acetone).<sup>[6][11]</sup>
  - In the fume hood, add the calculated volume of solvent to the vial containing the **Isoprothiolane-d4**.
  - Seal the vial and mix thoroughly. If necessary, use a vortex mixer or sonicate in an ultrasonic bath to aid dissolution.<sup>[1]</sup>
- Storage and Labeling:
  - Once fully dissolved, label the vial clearly with the compound name, concentration, solvent, date of preparation, and your initials.
  - Store the stock solution at the appropriate temperature (-20°C or -80°C).<sup>[1]</sup>
- Cleanup:
  - Wipe down the balance, fume hood sash, and work surfaces with an appropriate decontaminating solution.
  - Dispose of all contaminated materials (e.g., weigh boats, pipette tips) in the designated solid hazardous waste container.

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

## Emergency Response Plan



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## References

- 1. [glpbio.com](http://glpbio.com) [glpbio.com]
- 2. [medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- 3. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 4. [echemi.com](http://echemi.com) [echemi.com]

- 5. [fao.org](https://fao.org) [[fao.org](https://fao.org)]
- 6. [nichino.co.jp](https://nichino.co.jp) [[nichino.co.jp](https://nichino.co.jp)]
- 7. Federal Register :: Isoprothiolane; Pesticide Tolerances [[federalregister.gov](https://www.federalregister.gov)]
- 8. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 9. Isoprothiolane-d4 | CAS 1715020-82-8 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 10. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- 11. Isoprothiolane | Fungal | 50512-35-1 | Invivochem [[invivochem.com](https://www.invivochem.com)]
- 12. Isoprothiolane | C12H18O4S2 | CID 39681 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 13. [hgic.clemson.edu](https://hgic.clemson.edu) [[hgic.clemson.edu](https://hgic.clemson.edu)]
- 14. Selecting PPE When Using Pesticides | Integrated Crop Management [[crops.extension.iastate.edu](https://crops.extension.iastate.edu)]
- 15. Pesticide Protective Equipment | Ohioline [[ohioline.osu.edu](https://ohioline.osu.edu)]
- 16. UNIT 7: Personal Protective Equipment [[cms.ctahr.hawaii.edu](https://cms.ctahr.hawaii.edu)]
- 17. [osha.oregon.gov](https://osha.oregon.gov) [[osha.oregon.gov](https://osha.oregon.gov)]
- 18. PD20082514 Isoprothiolane and for Storage Keep in dark place [[m.agriculture-pesticides.com](https://m.agriculture-pesticides.com)]
- 19. [sinvochem-agri.com](https://sinvochem-agri.com) [[sinvochem-agri.com](https://sinvochem-agri.com)]
- 20. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
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